

Technical Support Center: Scaling Up the Synthesis of 1-(3-Hydroxyphenyl)cyclohexanecarbonitrile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(3-Hydroxyphenyl)cyclohexanecarbonitrile

CAS No.: 1263285-86-4

Cat. No.: B597251

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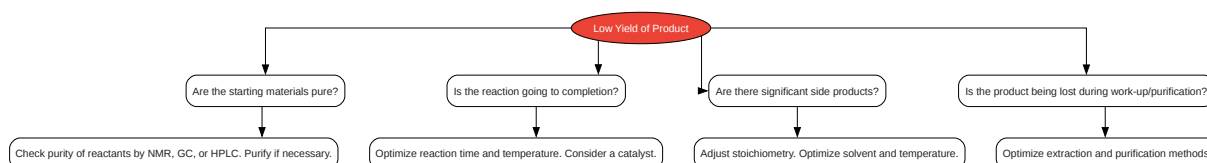
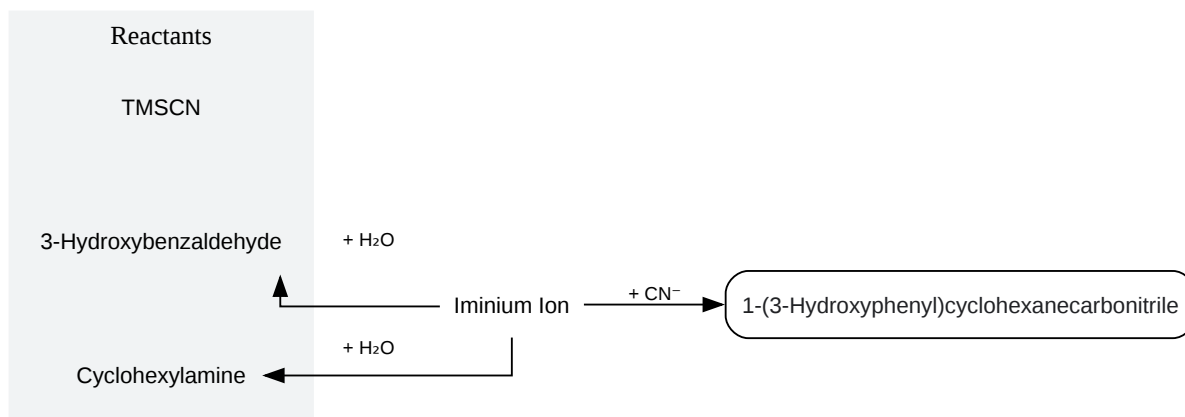
Welcome to the technical support center for the synthesis of **1-(3-hydroxyphenyl)cyclohexanecarbonitrile**. This guide is designed for researchers, scientists, and drug development professionals who are looking to scale up this important chemical synthesis. As an intermediate in the development of various pharmaceuticals, the efficient and safe production of this compound is of paramount importance.^[1] This resource provides in-depth troubleshooting advice and answers to frequently asked questions, drawing from established chemical principles and practical experience in process scale-up.

I. Synthesis Overview: The Strecker Reaction

A robust and common method for synthesizing α -aminonitriles like **1-(3-hydroxyphenyl)cyclohexanecarbonitrile** is the Strecker synthesis.^{[2][3][4][5]} This multicomponent reaction involves the condensation of a ketone or aldehyde, an amine, and a

cyanide source.[3][4][5] For the synthesis of our target compound, a plausible route involves the reaction of 3-hydroxybenzaldehyde, cyclohexylamine, and a cyanide source.

Reaction Scheme:



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Sources

- [1. Buy 1-\(3-Hydroxyphenyl\)cyclopentane-1-carbonitrile \[smolecule.com\]](#)
- [2. Scaleable catalytic asymmetric Strecker syntheses of unnatural \$\alpha\$ -amino acids - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Strecker-Derived Methodology for Library Synthesis of N-Acylated \$\alpha\$ -Aminonitriles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Strecker amino acid synthesis - Wikipedia \[en.wikipedia.org\]](#)
- [5. Strecker_amino_acid_synthesis \[chemeurope.com\]](#)
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